

Benzyltrimethylsilane structure and molecular formula.

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Compound of Interest

Compound Name: **Benzyltrimethylsilane**

Cat. No.: **B1265640**

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An In-depth Technical Guide to **Benzyltrimethylsilane**

Introduction

Benzyltrimethylsilane, also known by its IUPAC name benzyl(trimethyl)silane and alternate name α -trimethylsilyltoluene, is an organosilicon compound that finds utility in organic synthesis.^{[1][2]} This guide provides a comprehensive overview of its chemical structure, molecular formula, physicochemical properties, and typical experimental procedures relevant to its synthesis and handling. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Formula

Benzyltrimethylsilane consists of a benzyl group (a benzene ring attached to a methylene bridge, $-\text{CH}_2-$) bonded to a trimethylsilyl group ($-\text{Si}(\text{CH}_3)_3$). The presence of the silicon atom significantly influences the chemical reactivity of the adjacent methylene group.

The molecular formula for **benzyltrimethylsilane** is $\text{C}_{10}\text{H}_{16}\text{Si}$.^{[1][2]}

Caption: Chemical structure of **Benzyltrimethylsilane**.

Physicochemical and Spectroscopic Data

The key properties of **benzyltrimethylsilane** are summarized in the table below. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value
Molecular Formula	C ₁₀ H ₁₆ Si ^[1] ^[2]
Molecular Weight	164.32 g/mol ^[1] ^[2]
CAS Number	770-09-2 ^[1] ^[3]
Appearance	Liquid ^[2]
Boiling Point	187-190 °C at 760 mmHg
Density	0.863 g/mL ^[2]
Flash Point	58.9 °C
InChIKey	MRIWRLGWLWJW-UHFFFAOYSA-N ^[2] ^[3]
SMILES	C--INVALID-LINK--(C)CC1=CC=CC=C1 ^[3] ^[4]
¹ H NMR	Available data indicates characteristic peaks for the trimethylsilyl and benzyl protons. ^[5]
¹³ C NMR	Spectral data is available for this compound. ^[5]
²⁹ Si NMR	Available. ^[6]
Mass Spectrometry (GC-MS)	Major fragments observed at m/z = 73 (base peak), 164 (molecular ion), 149, and 121. ^[3] ^[7]

Experimental Protocols

The synthesis of **benzyltrimethylsilane** and related compounds often involves the reaction of a benzyl halide with a silylating agent or the reaction of a benzyl organometallic reagent with a halosilane. Below is a generalized experimental workflow for a typical synthesis.

Synthesis of N-Benzyl-1-(trimethylsilyl)methanamine (A Related Procedure)

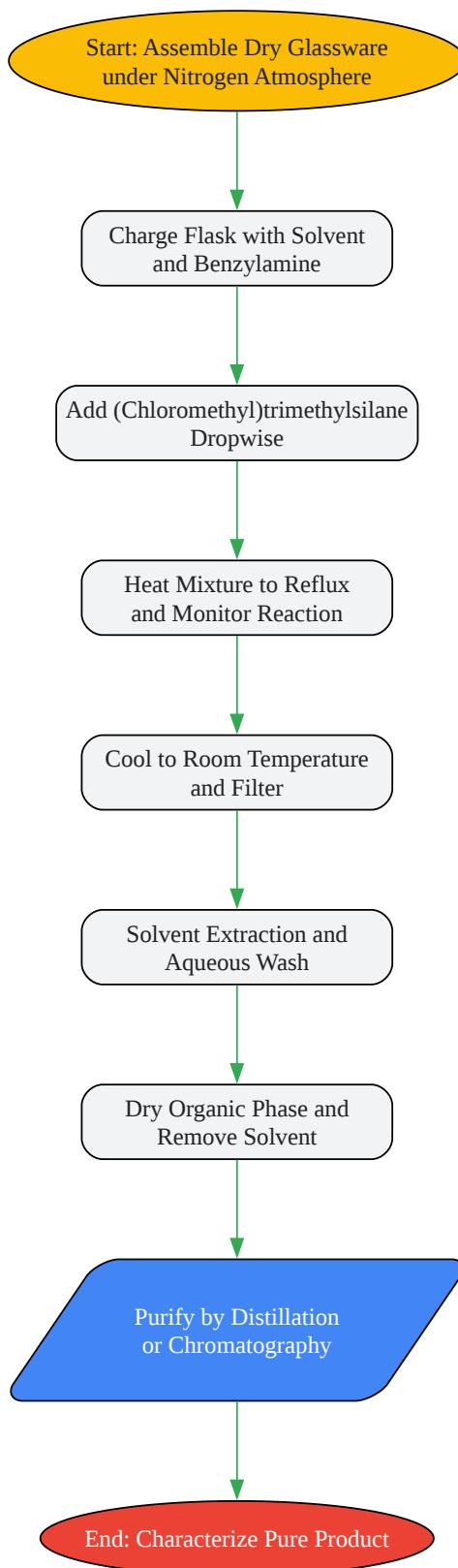
A representative procedure for the synthesis of a related compound, N-benzyl-1-(trimethylsilyl)methanamine, is detailed in *Organic Syntheses*.^[8] This procedure involves the reaction of benzylamine with (chloromethyl)trimethylsilane.

Reaction:

A dry, three-necked, round-bottomed flask is equipped with a magnetic stirrer, a reflux condenser with a nitrogen inlet, and a thermometer.^[8] The flask is charged with acetonitrile, followed by the addition of benzylamine.^[8] (Chloromethyl)trimethylsilane is then added dropwise to the stirred solution.^[8] The reaction mixture is heated to reflux and monitored for completion.

Work-up and Purification:

- Cooling and Filtration: The reaction mixture is cooled to room temperature and then filtered to remove any solid byproducts.^[8]
- Extraction: The filtrate is concentrated, and the residue is taken up in a suitable organic solvent (e.g., hexane) and washed with water.^[8] The aqueous layer is further extracted with the organic solvent.^[8]
- Drying and Concentration: The combined organic phases are dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure using a rotary evaporator.^[8]
- Purification: The crude product can be further purified by distillation under reduced pressure or by column chromatography on silica gel.^[9]



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Caption: Generalized workflow for the synthesis and purification of a benzyl-silane compound.

Safety and Handling

Benzyltrimethylsilane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is important to avoid contact with skin and eyes and to prevent inhalation of vapors. Store in a cool, dry place under an inert atmosphere.[\[2\]](#) Always consult the Safety Data Sheet (SDS) before use.

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